

health and safety data for 5-(2-Hydroxyethyl)pyrrolidin-2-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-(2-Hydroxyethyl)pyrrolidin-2-one

Cat. No.: B133155

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An In-Depth Technical Guide to the Health and Safety of **5-(2-Hydroxyethyl)pyrrolidin-2-one**

Introduction

5-(2-Hydroxyethyl)pyrrolidin-2-one, more commonly known in scientific literature and commercial settings as 1-(2-Hydroxyethyl)-2-pyrrolidone or N-(2-Hydroxyethyl)-2-pyrrolidone (CAS No. 3445-11-2), is a versatile heterocyclic compound.^{[1][2][3]} Its unique properties, including high water solubility and utility as a chemical intermediate, have led to its use in a variety of applications, from a starting material in pharmaceutical synthesis to a component in advanced printing inks.^{[2][4][5]}

This technical guide is designed for researchers, scientists, and drug development professionals who handle this compound. The objective is to provide a comprehensive, in-depth understanding of its health and safety profile, moving beyond a simple recitation of datasheet information. As a Senior Application Scientist, the focus here is on the causality behind safety protocols and the implementation of self-validating risk management strategies in a laboratory and development setting. This document synthesizes data from multiple authoritative sources to present a holistic and actionable safety framework.

Chemical and Physical Hazard Profile

A foundational understanding of a substance's physical and chemical properties is the first step in a robust safety assessment. These properties dictate its behavior under various laboratory conditions and inform appropriate handling and storage procedures.

The compound is generally stable under recommended storage conditions but is incompatible with strong oxidizing agents and acids, which can trigger hazardous reactions.[6][7] In the event of a fire, thermal decomposition will produce toxic and hazardous fumes, including carbon monoxide (CO), carbon dioxide (CO₂), and nitrogen oxides (NO_x).[1][7][8]

Property	Value	Source(s)
CAS Number	3445-11-2	[1][3]
Molecular Formula	C ₆ H ₁₁ NO ₂	[1][3][6]
Molecular Weight	~129.16 g/mol	[1][3]
Appearance	Clear, yellowish to deep brown liquid; may solidify depending on ambient temperature.	[7][9]
Boiling Point	~140-142 °C / 3 mmHg; ~296 °C at atmospheric pressure	[1]
Melting Point	~26 °C	[9]
Density	~1.143 g/mL at 25 °C	[7]
Flash Point	~100 °C (212 °F) - closed cup. Note: Some sources report lower values.	
Water Solubility	Very soluble	[1][2]

Toxicological Assessment

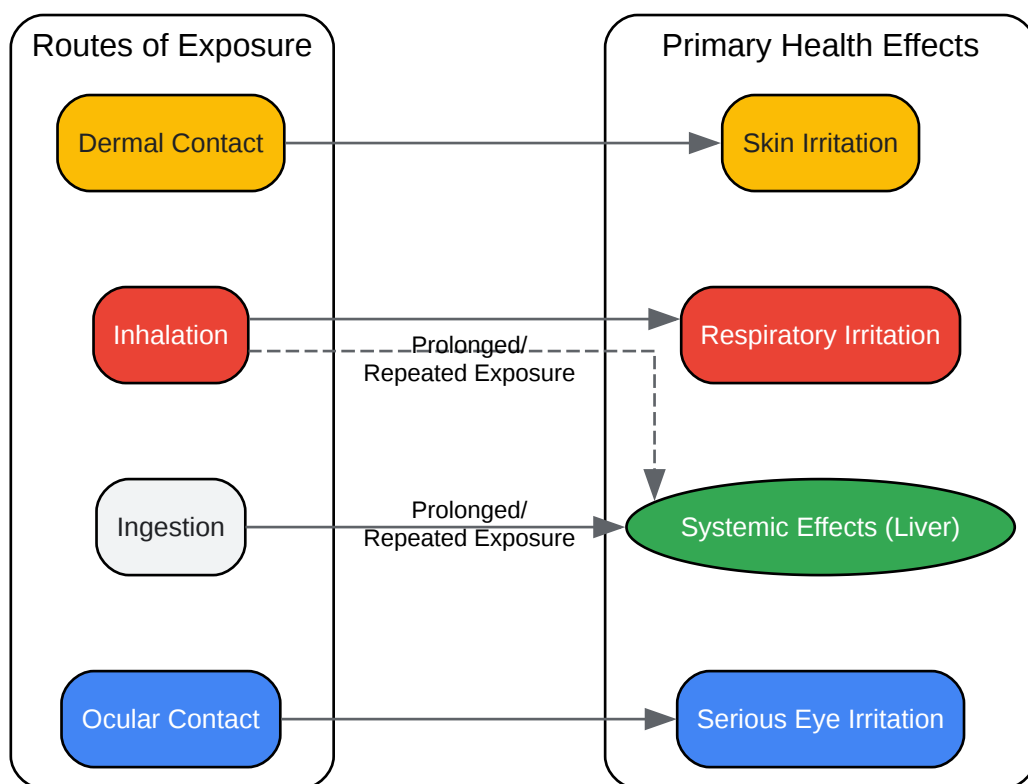
The toxicological profile of **5-(2-Hydroxyethyl)pyrrolidin-2-one** indicates that it is a substance requiring careful handling. The primary hazards are associated with direct contact and inhalation, with some data suggesting the potential for more severe effects upon repeated or long-term exposure.

Acute Toxicity Data Summary

Route	Species	Test	Result	Source(s)
Oral	Rat	LD50	>6,400 mm ³ /kg bw; 14,430 mg/kg	[7][9]
Dermal	Rat	LD50	>2,000 mg/kg bw	[9]
Inhalation	Rat	LC50	>0.008 mg/L air	[9]
Eye Irritation	Rabbit	-	Mild Irritant	[7]

While the acute oral and dermal toxicity is relatively low, the compound is classified as harmful if swallowed, in contact with skin, or inhaled by some suppliers. The most consistently reported health effects are irritation to the eyes, skin, and respiratory system.[7][9][10] Prolonged or repeated exposure may produce conjunctivitis.[7]

Certain safety data sheets indicate more significant long-term hazards, including suspicion of causing cancer (Carcinogenicity, Category 2) and the potential to cause damage to the liver through prolonged or repeated exposure (STOT RE 2). It is crucial for professionals to operate under the assumption that these potential long-term effects are valid, adopting stringent controls to minimize chronic exposure.



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Figure 1: Exposure Routes and Associated Health Effects.

GHS Hazard Communication

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a standardized framework for communicating hazards. Based on a synthesis of available data, the following classification represents a comprehensive and cautious approach to this compound's hazards.^[10]

Pictograms	
Signal Word	Danger
Hazard Statements	H302 + H312 + H332: Harmful if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation.[9][10] H318: Causes serious eye damage. H335: May cause respiratory irritation.[9] H351: Suspected of causing cancer. H373: May cause damage to organs (Liver) through prolonged or repeated exposure. H402: Harmful to aquatic life.
Precautionary Statements	P201 & P202: Obtain special instructions before use. Do not handle until all safety precautions have been read and understood. P260 & P264: Do not breathe mist or vapors. Wash skin thoroughly after handling. P271 & P280: Use only outdoors or in a well-ventilated area. Wear protective gloves/protective clothing/eye protection/face protection. P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[10] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[9][10]

Risk Management and Safe Handling Protocols

Effective risk management is proactive, not reactive. The following protocols are designed as a self-validating system to minimize exposure and ensure a safe operating environment. The causality behind each step is explained to foster a deep-rooted culture of safety.

Protocol 4.1: Engineering Controls

The primary engineering control for this compound is ventilation.

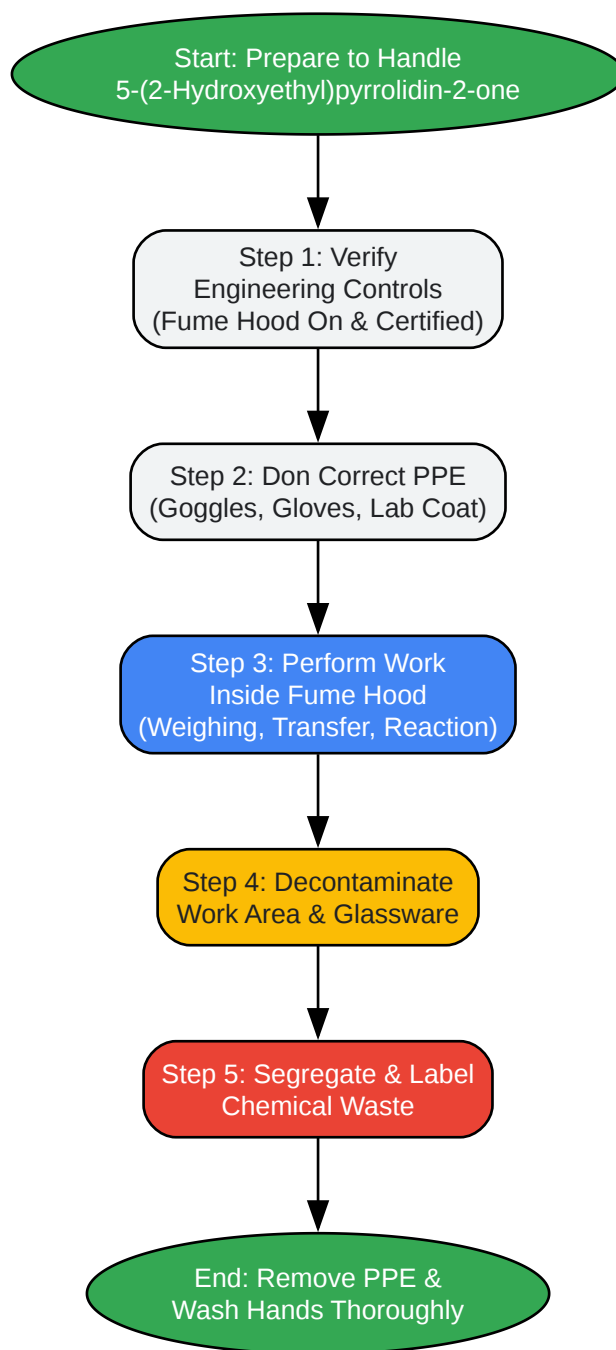
- **Mandatory Fume Hood Use:** All weighing, transferring, and reaction work must be conducted inside a certified chemical fume hood.
 - **Causality:** The compound's potential to cause respiratory irritation and suspected long-term health effects upon inhalation necessitates its containment.[\[9\]](#) A fume hood captures vapors and aerosols at the source, preventing them from entering the operator's breathing zone.
- **Ventilation System Verification:** Ensure the fume hood has a current inspection sticker and that the airflow monitor indicates it is functioning correctly before beginning work.
 - **Causality:** This step validates that the primary engineering control is effective. An improperly functioning hood provides a false sense of security.

Protocol 4.2: Personal Protective Equipment (PPE) Selection

PPE is the last line of defense and must be selected to match the specific hazards.

- **Eye and Face Protection:** Wear chemical safety goggles conforming to EN 166(EU) or NIOSH (US) standards.[\[9\]](#) If there is a significant splash risk, a full face shield should be worn in addition to goggles.
 - **Causality:** The compound is classified as causing serious eye damage. Goggles provide a seal around the eyes to protect from splashes and vapors, which standard safety glasses do not.
- **Skin Protection:** Wear nitrile or other chemically resistant gloves. A lab coat is mandatory. For larger quantities, a chemically resistant apron is recommended.
 - **Causality:** The compound is a skin irritant and is harmful upon dermal absorption.[\[9\]](#)[\[10\]](#) Gloves and lab coats prevent direct skin contact. Always check glove compatibility charts for breakthrough times.
- **Respiratory Protection:** Respiratory protection is typically not required when work is conducted within a functioning fume hood. If vapors or aerosols may be generated outside of a hood, a NIOSH-approved respirator with an appropriate organic vapor cartridge is necessary.

- Causality: This provides a backup to engineering controls, ensuring protection from inhalation hazards in non-standard situations.



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Figure 2: Standard Safe Handling Workflow.

Protocol 4.3: Storage Requirements

- Container: Keep the container tightly closed.[6][8]
- Location: Store in a dry, cool, and well-ventilated area designated for chemical storage.[6][8][9]
- Segregation: Store away from incompatible materials, particularly strong oxidizing agents and acids.[6][7][8]
 - Causality: Proper storage prevents degradation, minimizes the release of vapors, and avoids accidental mixing with incompatible chemicals that could lead to fire or the release of toxic substances.

Emergency Procedures and First Aid

Rapid and correct response during an emergency can significantly mitigate harm.

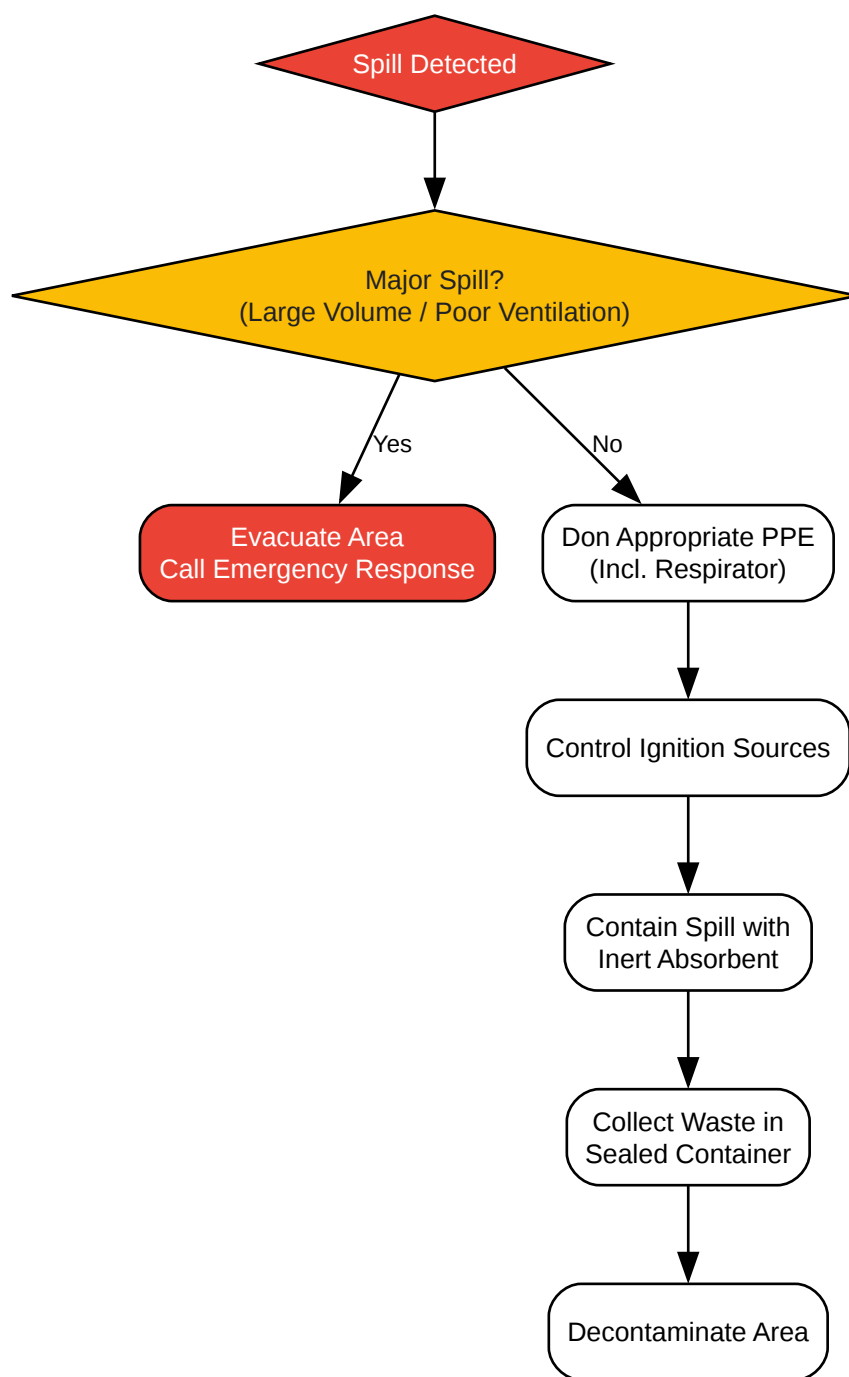
First Aid Measures

Exposure	Immediate Action	Source(s)
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[1] [6] [8]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops or persists.	[7] [8] [9]
Inhalation	Move victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. If not breathing, perform artificial respiration. Seek immediate medical attention.	[1] [8] [9] [11]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.	[1] [8] [9]

Protocol 5.1: Accidental Release/Spill Cleanup

- Evacuate & Alert: Immediately alert others in the area and evacuate non-essential personnel.
- Control Ignition Sources: Remove all sources of ignition (flames, sparks, hot surfaces).[\[7\]](#)[\[8\]](#)

- **Ventilate:** Ensure the area is well-ventilated (if safe to do so).
- **Assess & PPE:** Assess the size of the spill. For small spills, personnel with appropriate training and PPE (respirator, goggles, chemical gloves, lab coat) may proceed. For large spills, evacuate and call emergency responders.
- **Contain & Absorb:** Cover drains. Contain the spill using dikes or inert absorbent material such as sand, earth, or vermiculite.[\[7\]](#)[\[8\]](#) Do not use combustible materials like sawdust.
- **Collect & Dispose:** Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled container for chemical waste disposal.[\[7\]](#)[\[8\]](#)
- **Decontaminate:** Clean the spill area thoroughly with soap and water, collecting the cleaning water for disposal as hazardous waste.



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Figure 3: Decision Tree for Spill Response.

Environmental Fate and Disposal

While the primary focus of this guide is human health, responsible chemical stewardship requires consideration of environmental impact.

Ecotoxicity Data Summary

Test	Species	Result	Duration	Source(s)
Toxicity to fish	Danio rerio	LC50: >120 mg/L	96 h	[9]
Toxicity to daphnia	Daphnia magna	EC50: >100 mg/L	48 h	[9]
Toxicity to algae	Desmodesmus subspicatus	EC50: >100 mg/L	72 h	[9]

Despite relatively low acute toxicity to aquatic organisms, the compound is classified as harmful to aquatic life (H402). Therefore, discharge into the environment, including sewers and waterways, must be strictly avoided.[9]

All waste containing **5-(2-Hydroxyethyl)pyrrolidin-2-one**, including contaminated absorbent materials and cleaning solutions, must be collected in properly labeled, sealed containers. Disposal must be carried out through a licensed and approved waste disposal plant in accordance with all local, state, and federal regulations.[9]

Conclusion

5-(2-Hydroxyethyl)pyrrolidin-2-one is a valuable chemical for research and development. However, its toxicological profile necessitates a high degree of respect and caution. It is an irritant to the skin, eyes, and respiratory system, is harmful via multiple exposure routes, and carries a suspicion of long-term health effects, including carcinogenicity and organ damage.

By understanding the causality behind safety measures—from the critical role of fume hoods in preventing inhalation to the selection of specific PPE to guard against dermal and ocular damage—professionals can establish a robust and self-validating safety culture. Adherence to the handling, storage, and emergency protocols outlined in this guide is paramount to ensuring the safety of laboratory personnel and the protection of the environment.

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- To cite this document: BenchChem. [health and safety data for 5-(2-Hydroxyethyl)pyrrolidin-2-one]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133155#health-and-safety-data-for-5-2-hydroxyethyl-pyrrolidin-2-one]

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